

# A Comparative Guide to Nitrosyl Iodide and Nitrosyl Chloride as Nitrosating Reagents

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## Compound of Interest

Compound Name: Nitrosyl iodide

CAS No.: 58585-94-7

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In the landscape of synthetic chemistry, particularly in the realm of drug discovery and development, the choice of reagents is paramount to the success of a synthetic route. Nitrosyl halides, serving as potent sources of the nitrosonium ion ( $\text{NO}^+$ ), are valuable reagents for nitrosation and related transformations. This guide provides an in-depth, objective comparison of two such reagents: **nitrosyl iodide** (NOI) and nitrosyl chloride (NOCl). By presenting their performance, supported by experimental data, detailed protocols, and mechanistic insights, this document aims to assist researchers in making informed decisions for their specific synthetic needs.

## At a Glance: Key Differences

| Feature      | Nitrosyl Iodide (NOI)                              | Nitrosyl Chloride (NOCl)                                                                  |
|--------------|----------------------------------------------------|-------------------------------------------------------------------------------------------|
| Primary Use  | Introduction of iodine and nitroso groups          | Introduction of chlorine and nitroso groups; N-nitrosation                                |
| Reactivity   | Generally more reactive, less stable               | Moderately reactive, more stable than NOI                                                 |
| Handling     | Typically generated in situ due to instability     | Can be generated in situ or handled as a gas/condensed liquid; highly toxic and corrosive |
| Availability | Not commercially available as a standalone reagent | Commercially available in cylinders, but often generated in situ                          |

## Physical and Thermodynamic Properties

A fundamental understanding of the physical and thermodynamic properties of these reagents is crucial for their effective and safe use in the laboratory.

| Property                                     | Nitrosyl Iodide (INO)               | Nitrosyl Chloride (NOCl)        |
|----------------------------------------------|-------------------------------------|---------------------------------|
| Molecular Formula                            | INO[1]                              | CINO[2]                         |
| Molar Mass ( g/mol )                         | 156.91[1]                           | 65.46[2]                        |
| Appearance                                   | Unstable species, often in solution | Yellow gas, red-brown liquid[3] |
| Boiling Point (°C)                           | Not applicable (decomposes)         | -6.4[3]                         |
| Melting Point (°C)                           | Not applicable (decomposes)         | -59.6[3]                        |
| Standard Enthalpy of Formation (gas, kJ/mol) | 121.3 ± 4.2                         | 51.71[3]                        |
| Stability                                    | Thermally unstable                  | Decomposes above 100 °C[3]      |

## Reactivity and Performance: A Comparative Analysis

Both **nitrosyl iodide** and nitrosyl chloride are effective nitrosating agents, capable of delivering the electrophilic nitrosonium ion ( $\text{NO}^+$ ). However, their reactivity profiles differ significantly, influencing their suitability for specific transformations.

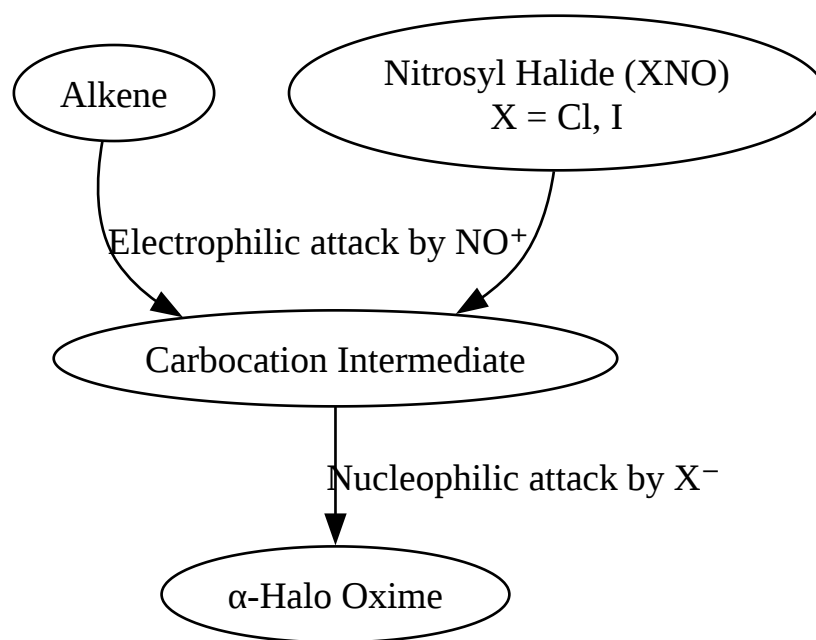
**Electrophilicity and Halide Nucleophilicity:** The reactivity of nitrosyl halides ( $\text{XNO}$ ) is a composite of the electrophilicity of the nitrosonium group and the nucleophilicity/leaving group ability of the associated halide. The general trend in reactivity for electrophilic nitrosation is expected to follow the order  $\text{NOI} > \text{NOBr} > \text{NOCl} > \text{NOF}$ , correlating with the polarizability and nucleofugality of the halide. The weaker N-I bond in **nitrosyl iodide** makes it a more potent source of the nitrosonium ion compared to the more stable N-Cl bond in nitrosyl chloride.

## Addition to Alkenes: Synthesis of $\alpha$ -Halo Oximes

A key application of nitrosyl halides is their addition to alkenes to furnish  $\alpha$ -halo oximes, which are versatile synthetic intermediates.

**Nitrosyl Chloride:** The addition of  $\text{NOCl}$  to alkenes is a well-established method for the synthesis of  $\alpha$ -chloro oximes.<sup>[3]</sup> The reaction typically proceeds via an electrophilic attack of the nitrosonium ion on the double bond, followed by the capture of the resulting carbocation by the chloride ion. The regioselectivity of the addition generally follows Markovnikov's rule, with the nitroso group adding to the less substituted carbon.<sup>[3]</sup> The stereochemistry of the addition is substrate-dependent and can be influenced by the solvent, with both syn and anti additions being observed.<sup>[4]</sup>

**Nitrosyl Iodide:** While less documented, **nitrosyl iodide** is also expected to add to alkenes to yield  $\alpha$ -iodo oximes. Due to the higher reactivity of  $\text{NOI}$ , these reactions are anticipated to proceed under milder conditions but may be accompanied by side reactions owing to the instability of the reagent and the product. The in situ generation of  $\text{NOI}$  from sources like nitric oxide and iodine is the preferred method for these transformations.<sup>[5]</sup>



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## N-Nitrosation of Secondary Amines

The formation of N-nitrosamines from secondary amines is a crucial reaction in both synthetic chemistry and toxicology studies. Both NOI and NOCl are effective reagents for this transformation.

**Nitrosyl Chloride:** NOCl reacts rapidly with secondary amines to produce N-nitrosamines in high yields.[6] The reaction is typically carried out in an inert solvent at low temperatures.

**Nitrosyl Iodide:** Nitrosyl iodide, often generated in situ from nitric oxide and iodine, is also a potent reagent for the N-nitrosation of secondary amines. Studies suggest that the nitrosation proceeds through the formation of NOI, which then reacts with the unprotonated amine. The reaction is reported to be rapid, even under neutral or mildly acidic conditions.

While direct quantitative comparisons are scarce in the literature, the higher reactivity of NOI suggests it may be effective at lower concentrations or temperatures compared to NOCl. However, the instability of NOI and the potential for side reactions involving iodine must be considered.

## Experimental Protocols

Detailed and reliable experimental protocols are essential for the successful application of these reagents.

## In Situ Generation and Reaction of Nitrosyl Chloride with an Alkene

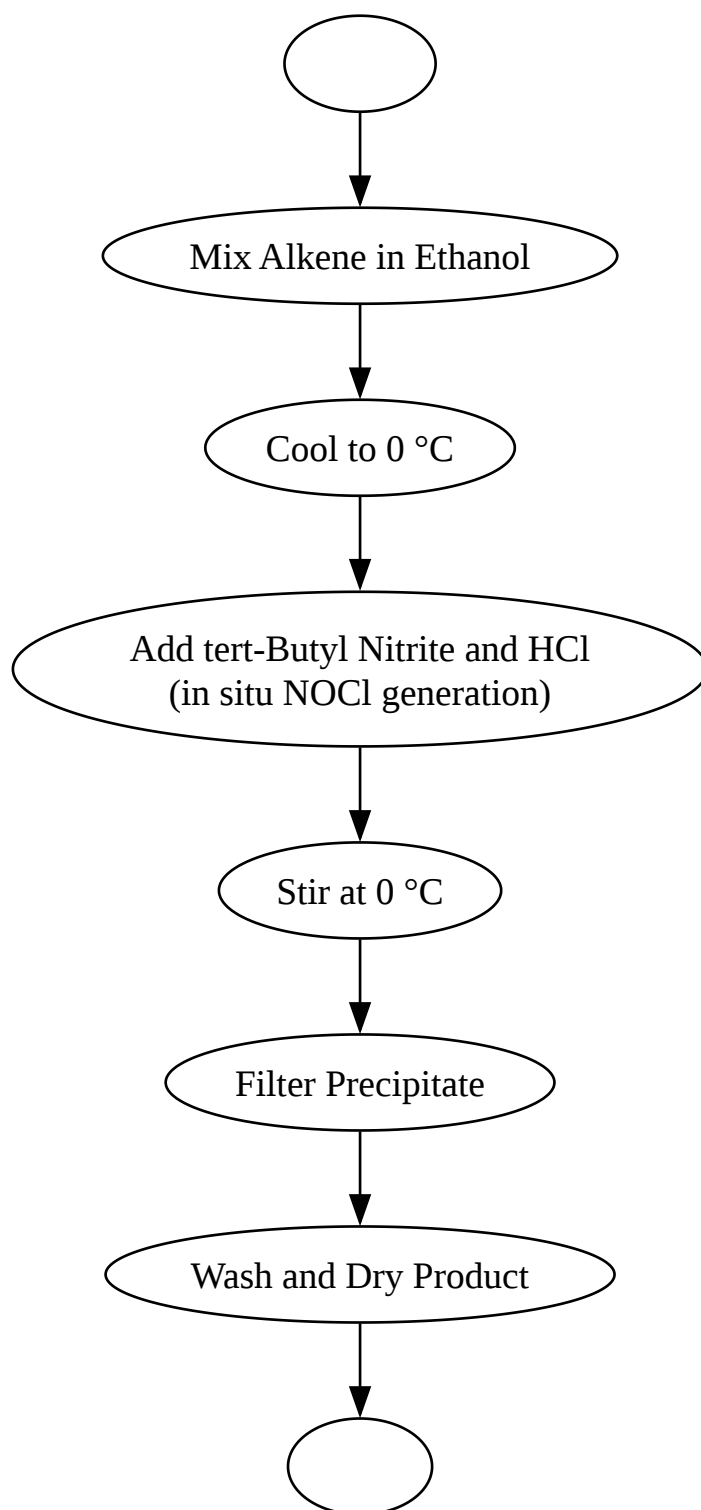
This protocol describes the synthesis of 2-chloro-2-methyl-1-nitrosopropane dimer from 2-methylpropene.

Materials:

- 2-methylpropene (isobutylene)
- tert-Butyl nitrite
- Concentrated hydrochloric acid
- Ethanol (95%)

Procedure:

- A solution of 10 g (0.178 mol) of 2-methylpropene in 50 mL of 95% ethanol is placed in a three-necked flask equipped with a stirrer, a dropping funnel, and a gas outlet tube.
- The flask is cooled to 0 °C in an ice bath.
- A mixture of 18.4 g (0.178 mol) of tert-butyl nitrite and 18 mL of concentrated hydrochloric acid is added dropwise with stirring over 30 minutes, maintaining the temperature at 0 °C.
- After the addition is complete, the mixture is stirred for an additional hour at 0 °C.
- The white crystalline precipitate of 2-chloro-2-methyl-1-nitrosopropane dimer is collected by filtration, washed with cold ethanol, and dried.



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## In Situ Generation and Reaction of Nitrosyl Iodide with a Secondary Amine

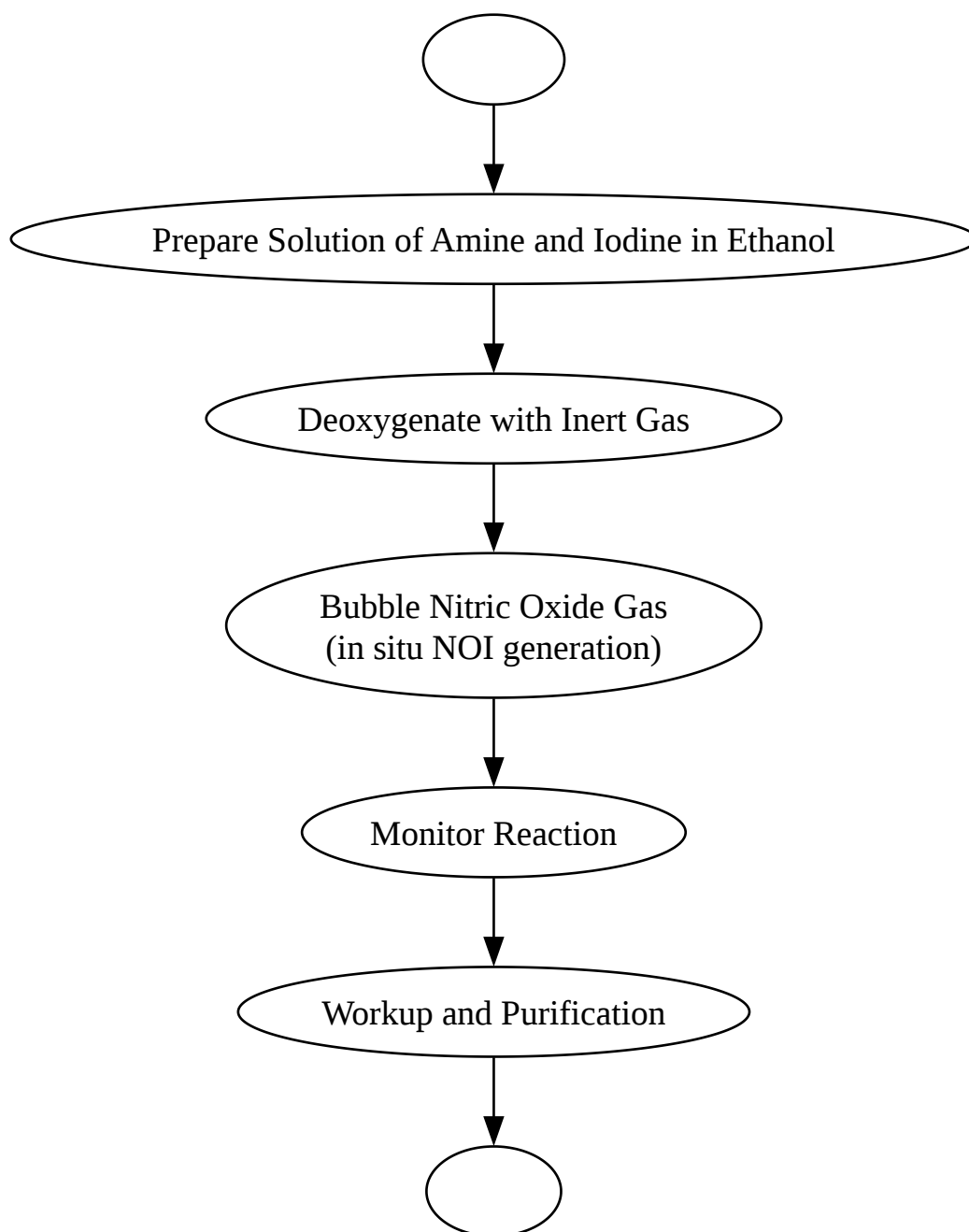
This protocol describes the N-nitrosation of morpholine using in situ generated **nitrosyl iodide**.

Materials:

- Morpholine
- Nitric oxide (gas)
- Iodine
- Ethanol

Procedure:

- A solution of morpholine (1 mmol) and iodine (0.5 mmol) in ethanol (20 mL) is prepared in a reaction vessel equipped with a gas inlet and outlet.
- The solution is deoxygenated by bubbling with an inert gas (e.g., argon or nitrogen).
- A stream of nitric oxide gas is then passed through the stirred solution at room temperature.
- The reaction progress can be monitored by TLC or GC-MS.
- Upon completion, the solvent is removed under reduced pressure, and the residue is purified by chromatography to yield N-nitrosomorpholine.



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## Stability, Handling, and Safety

The practical utility of a reagent is intrinsically linked to its stability and the safety precautions required for its handling.

Nitrosyl Chloride (NOCl):

- **Stability:** NOCl is a yellow gas or a reddish-brown liquid that is relatively stable at room temperature but decomposes into nitric oxide and chlorine upon heating above 100 °C.[3] It is highly reactive and a strong oxidizing agent.
- **Handling:** NOCl is highly toxic and corrosive.[7] It should be handled in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including respiratory protection, should be worn. Due to its reactivity, it is often generated in situ from more stable precursors like sodium nitrite and hydrochloric acid.[7]
- **Safety:** Inhalation can cause severe respiratory irritation and pulmonary edema.[3] It reacts with water to form hydrochloric acid and nitric acid.[3]

#### **Nitrosyl Iodide (NOI):**

- **Stability:** NOI is significantly less stable than NOCl and is typically generated and used in situ.[5] It readily decomposes, particularly in the presence of light or heat.
- **Handling:** Due to its instability, NOI is not isolated or stored. In situ generation from nitric oxide and iodine allows for its immediate use in the reaction mixture.[5] Standard laboratory safety practices for handling iodine and nitric oxide should be followed.[8]
- **Safety:** As NOI is used in situ, the primary safety concerns are related to its precursors, iodine and nitric oxide. Iodine is a hazardous substance that can cause skin and respiratory irritation.[8] Nitric oxide is a toxic gas.

## **Applications in Drug Discovery and Development**

The ability to introduce nitroso and halo functionalities is of great interest in medicinal chemistry for the synthesis of novel pharmacophores and for late-stage functionalization of complex molecules.

- **$\alpha$ -Halo Oximes as Intermediates:** The  $\alpha$ -chloro and  $\alpha$ -iodo oximes synthesized using NOCl and NOI, respectively, are valuable precursors to a variety of nitrogen-containing heterocycles and functional groups.
- **N-Nitrosamines in Biological Studies:** The controlled synthesis of N-nitrosamines is crucial for toxicological studies and for understanding their role in biological processes.

- Source of Nitric Oxide (NO): While not a direct application of the reagents themselves, the nitroso compounds formed can serve as precursors to nitric oxide, a key signaling molecule in various physiological processes. The development of NO-releasing drugs is an active area of research.

## Conclusion

Both **nitrosyl iodide** and nitrosyl chloride are potent reagents for nitrosation and related transformations, each with a distinct profile of reactivity, stability, and handling requirements.

- Nitrosyl Chloride (NOCl) is a well-established, moderately stable reagent with a broad range of documented applications, particularly in the synthesis of  $\alpha$ -chloro oximes. Its hazardous nature necessitates careful handling, often favoring in situ generation.
- **Nitrosyl Iodide** (NOI) is a more reactive but significantly less stable reagent that is almost exclusively generated and used in situ. Its higher reactivity may offer advantages in certain transformations, potentially allowing for milder reaction conditions. However, the scarcity of detailed experimental protocols and comparative data warrants further investigation into its synthetic utility.

For researchers, the choice between NOI and NOCl will depend on the specific transformation, the desired product, and the available laboratory infrastructure. NOCl remains the more predictable and well-understood choice for many applications. However, for chemists seeking enhanced reactivity or access to iodinated nitroso compounds, the exploration of in situ generated NOI presents a promising, albeit more challenging, avenue for synthetic innovation. Future research focusing on direct, quantitative comparisons of these two reagents in a variety of synthetically important reactions would be invaluable to the chemical community.

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